

# Bis(2-ethylhexyl) fumarate material safety data sheet

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bis(2-ethylhexyl) fumarate

Cat. No.: B093291

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An In-depth Technical Guide to the Material Safety Data Sheet for **Bis(2-ethylhexyl) fumarate**

This guide provides a comprehensive overview of the safety, handling, and hazardous properties of **Bis(2-ethylhexyl) fumarate**. The information is intended for researchers, scientists, and professionals in drug development who work with this chemical.

## Section 1: Identification

This section provides the basic identification of the chemical.

Identifier	Value
Product Name	Bis(2-ethylhexyl) fumarate[1][2][3]
Synonyms	Di(2-ethylhexyl) fumarate, Dioctyl fumarate, Fumaric Acid Di(2-ethylhexyl) Ester[1][2][4]
CAS Number	141-02-6[1][2][5][6]
EC Number	205-448-2[2][6]
Molecular Formula	C20H36O4[1][2][5][6]
Molecular Weight	340.50 g/mol [1][2][3][5]
Recommended Use	For laboratory research purposes.[1]
Restrictions on Use	Not for drug or household use.[1]

## Section 2: Hazard(s) Identification

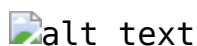
This section outlines the hazards associated with **Bis(2-ethylhexyl) fumarate** and the corresponding warning information.

### GHS Classification

- Skin Corrosion/Irritation: Category 2[1][2]
- Serious Eye Damage/Eye Irritation: Category 2A[1]

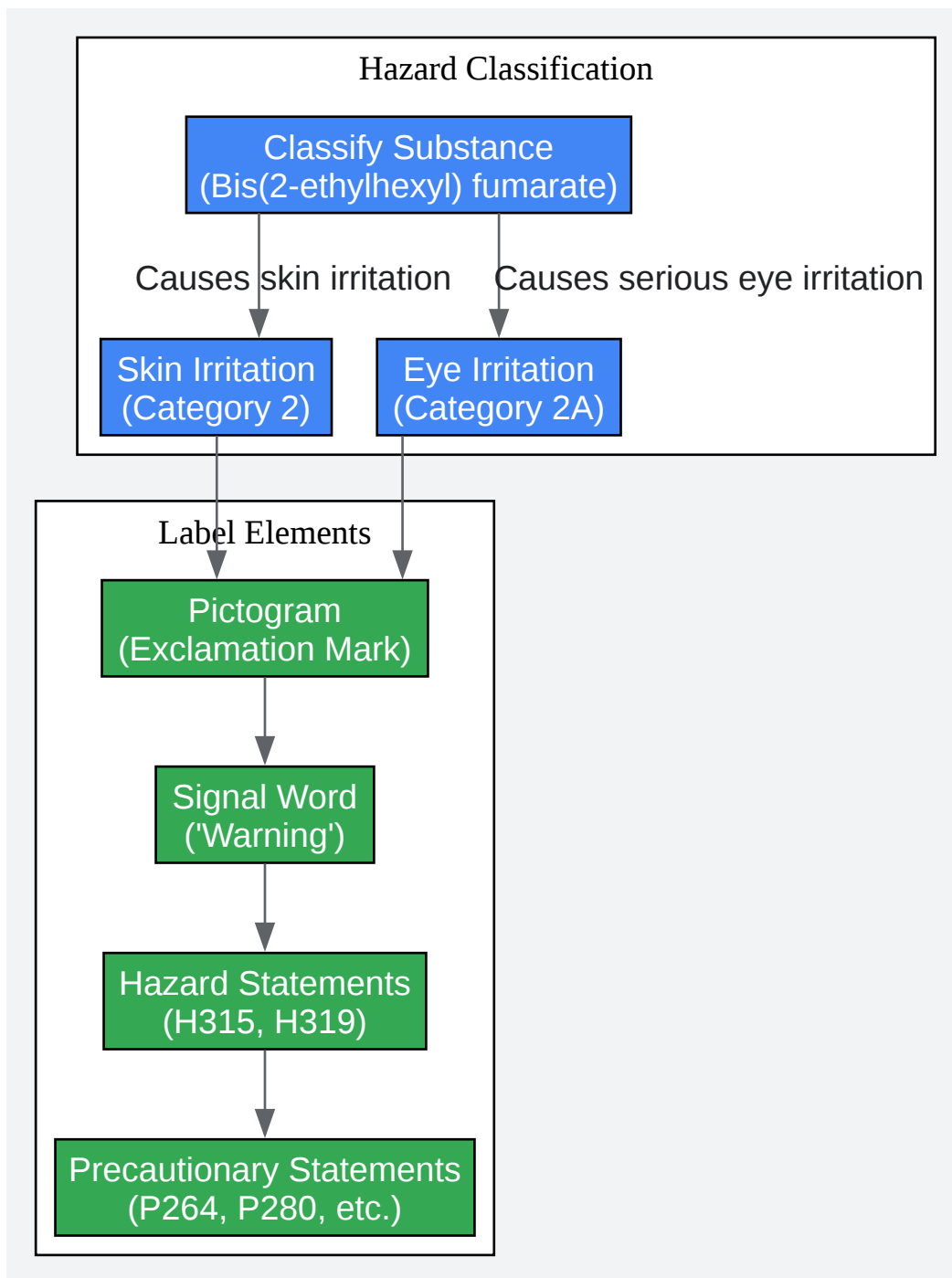
### Label Elements

- Pictogram:



- Signal Word: Warning[1][2]
- Hazard Statements:
  - H315: Causes skin irritation.[2][7]
  - H319: Causes serious eye irritation.[2][7]
- Precautionary Statements:
  - P264: Wash hands and face thoroughly after handling.[2][6]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][6]
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
  - P332 + P313: If skin irritation occurs: Get medical advice/attention.[2]
  - P337 + P313: If eye irritation persists: Get medical advice/attention.[2]

- P362 + P364: Take off contaminated clothing and wash it before reuse.[2]



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GHS Hazard Communication Workflow

## Section 3: Composition/Information on Ingredients

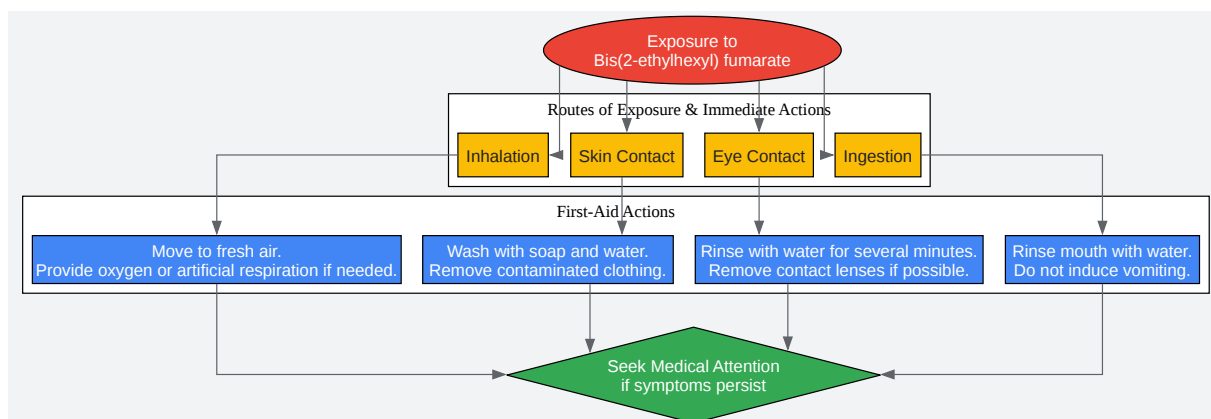
This section provides details on the chemical composition.

Component	CAS Number	Weight %
Bis(2-ethylhexyl) fumarate	141-02-6	>98.0%

## Section 4: First-Aid Measures

This section describes the initial care that should be given by untrained responders to an individual who has been exposed to the chemical.

- General Advice: Consult a physician if necessary.[\[5\]](#)
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[5\]](#)
- Skin Contact: Wash skin with soap and water.[\[5\]](#) If skin irritation occurs, get medical advice/attention.[\[5\]](#) Take off contaminated clothing and wash before reuse.[\[5\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[5\]](#)
- Ingestion: Clean mouth with water. Never give anything by mouth to an unconscious person.[\[5\]](#)



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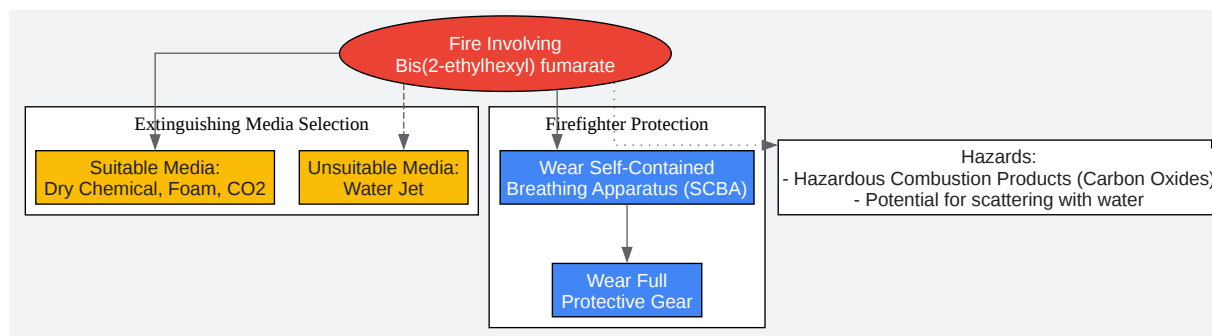
### First-Aid Measures Flowchart

## Section 5: Fire-Fighting Measures

This section provides information on fighting fires caused by or involving the chemical.

- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to local circumstances and the surrounding environment, such as dry chemical, foam, or carbon dioxide.[1][8]
- Unsuitable Extinguishing Media: Water may scatter and spread the fire.[1][8]
- Specific Hazards Arising from the Chemical: No information available.[5]
- Hazardous Combustion Products: Carbon oxides.[5]

- Protective Equipment and Precautions for Firefighters: As in any fire, wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[5]



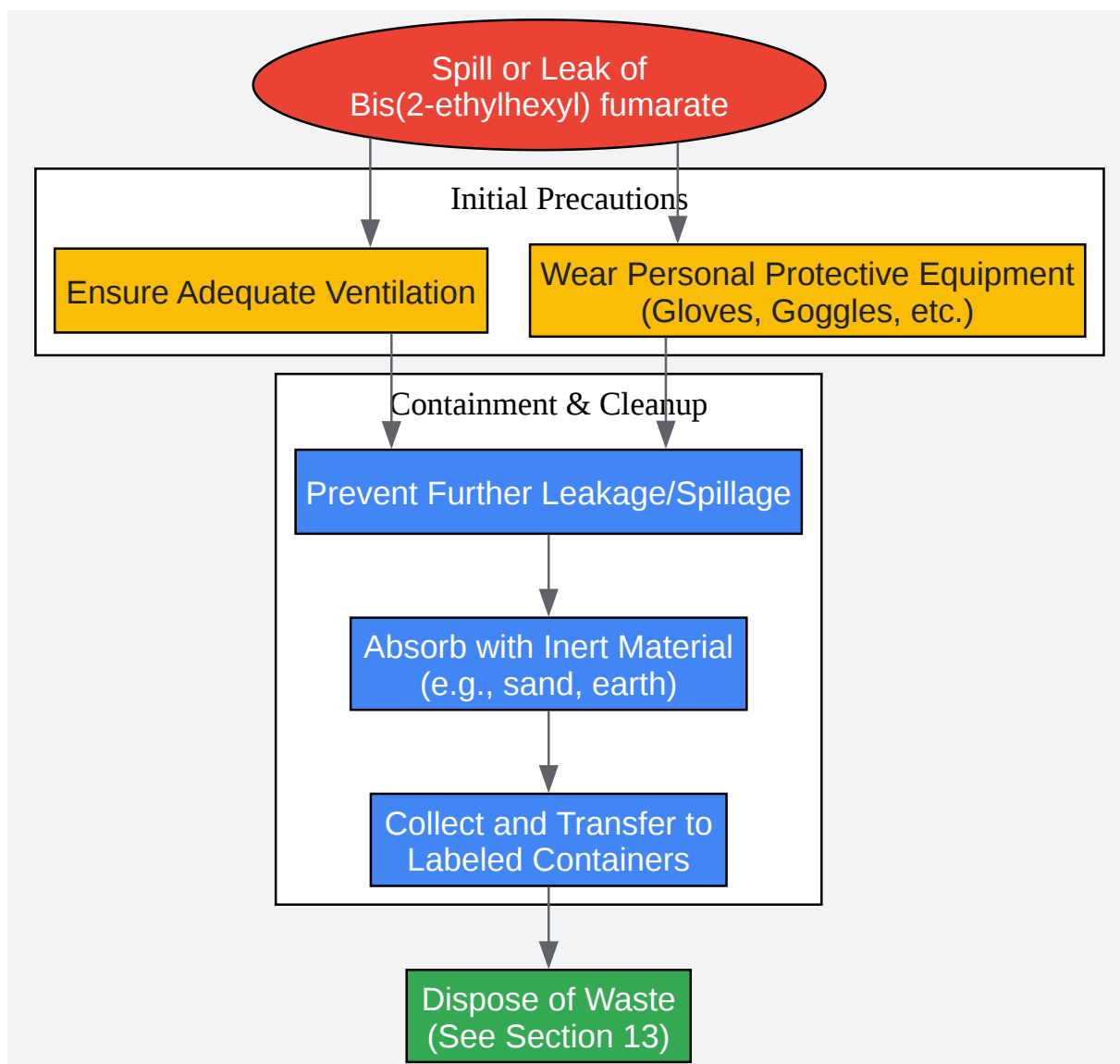
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Fire-Fighting Measures Logic Diagram

## Section 6: Accidental Release Measures

This section provides recommendations for responding to spills, leaks, or releases.

- Personal Precautions: Ensure adequate ventilation, especially in confined areas.[5] Use personal protective equipment.[8]
- Environmental Precautions: See Section 12 for additional Ecological Information.[5] Prevent further leakage or spillage if safe to do so.[5]
- Methods for Cleaning Up: Pick up and transfer to properly labeled containers.[5] Absorb spilled material in a suitable absorbent (e.g., rag, dry sand, earth, sawdust).[1]



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#### Accidental Release Response Workflow

## Section 7: Handling and Storage

This section provides guidance on safe handling practices and storage conditions.

- Precautions for Safe Handling: Handle in accordance with good industrial hygiene and safety practice.[5]

- Conditions for Safe Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[5\]](#) Store at room temperature.[\[5\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[5\]](#)

## Section 8: Exposure Controls/Personal Protection

This section provides information on exposure limits, engineering controls, and personal protective equipment.

- Exposure Guidelines: This product, as supplied, does not contain any hazardous materials with occupational exposure limits established by the region-specific regulatory bodies.[\[5\]](#)
- Engineering Controls: Good general ventilation should be used.[\[7\]](#)
- Personal Protective Equipment:
  - Eye/Face Protection: Wear safety glasses with side shields (or goggles).[\[5\]](#)
  - Skin and Body Protection: Wear protective gloves and protective clothing.[\[5\]](#)
  - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, NIOSH/MSHA-approved respiratory protection should be worn.[\[5\]](#)

## Section 9: Physical and Chemical Properties

This section provides the physical and chemical properties of the substance.



Property	Value
Physical State	Liquid[1][2][4]
Appearance	Clear, colorless to almost colorless oil[1][2][6]
Odor	Slight[1][2]
Melting Point	-58 °C (lit.)[9]
Boiling Point	185 °C / 0.7 kPa[2]
Flash Point	190 °C[2]
Density	0.94 g/cm <sup>3</sup> at 20 °C[2][6]
Solubility in Water	Insoluble[1][2]
Solubility in Other Solvents	Soluble in Chloroform, Methanol[6]
Partition Coefficient (log Pow)	7.94[6]
Vapor Pressure	0 Pa at 20 °C; 0.001 Pa at 25 °C[6]

## Section 10: Stability and Reactivity

This section describes the reactivity hazards of the chemical and the chemical stability information.

- Chemical Stability: Stable under recommended storage conditions.[5]
- Possibility of Hazardous Reactions: None under normal processing.[5]
- Conditions to Avoid: Extremes of temperature and direct sunlight.[5]
- Incompatible Materials: Strong oxidizing agents.[5]
- Hazardous Decomposition Products: Carbon oxides.[5]

## Section 11: Toxicological Information

This section provides a concise but complete description of the various toxicological (health) effects and the available data used to identify those effects.

#### Acute Toxicity

Route	Species	Value
Oral LD50	Rat	= 29200 mg/kg[5]
Dermal LD50	Rabbit	> 20 mL/kg[5]
Inhalation LC50	No data available	

**Experimental Protocols** Detailed experimental protocols for the toxicological studies cited are not available in the provided safety data sheets. The data represents the results of standardized testing on the specified animal species.

#### Health Effects

- Skin Contact: Causes skin irritation.[1][5]
- Eye Contact: Causes serious eye irritation.[1][5]
- Ingestion: May be harmful if swallowed.[7]
- Inhalation: May be harmful if inhaled.[7]
- Sensitization: May cause skin sensitization.[3][10]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.
- Reproductive Toxicity: Expected to have a low order of reproductive and developmental toxicity from oral exposure, based on a structurally similar compound.[10]

## Section 12: Ecological Information

This section provides information to evaluate the environmental impact of the chemical if it were released to the environment.

- Ecotoxicity: No specific data is readily available. However, some sources indicate it is toxic to aquatic life with long-lasting effects.[3]
- Persistence and Degradability: Not readily biodegradable.[11]
- Bioaccumulative Potential: Potential for bioaccumulation.
- Mobility in Soil: No data available.

## Section 13: Disposal Considerations

This section provides information on proper disposal, recycling, and reclamation of the chemical or its container.

- Waste Disposal Methods: Disposal should be in accordance with applicable regional, national, and local laws and regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[12] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[12] Do not discharge to sewer systems.[12]

## Section 14: Transport Information

This section provides information for shipping and transporting the chemical.

- DOT (US): Not regulated/Non-hazardous for transportation.[1]
- IATA: Not regulated/Non-hazardous for transportation.[1]
- IMDG: Not regulated/Non-hazardous for transportation.[1]

## Section 15: Regulatory Information

This section provides safety, health, and environmental regulations specific for the product.

- TSCA (Toxic Substance Control Act): This product is on the EPA Toxic Substances Control Act (TSCA) inventory.[1]

- OSHA Hazard Communication Standard: This chemical is considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[5]

## Section 16: Other Information

This section provides any other information that is not included in the previous sections.

- Disclaimer: The information provided in this Material Safety Data Sheet is correct to the best of our knowledge, information, and belief at the date of its publication. The information given is designed only as a guidance for safe handling, use, processing, storage, transportation, disposal, and release and is not to be considered a warranty or quality specification.[5]

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- To cite this document: BenchChem. [Bis(2-ethylhexyl) fumarate material safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b093291#bis-2-ethylhexyl-fumarate-material-safety-data-sheet>]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)